

# An In-depth Technical Guide to the Solubility of 2-(N-Methylanilino)ethanol

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## Compound of Interest

Compound Name: 2-(N-Methylanilino)ethanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-(N-Methylanilino)ethanol** in water and common organic solvents. Due to a lack of readily available quantitative data in peer-reviewed literature and chemical databases, this document focuses on providing detailed experimental protocols for researchers to accurately determine its solubility.

## Overview of 2-(N-Methylanilino)ethanol

**2-(N-Methylanilino)ethanol**, with the chemical formula  $C_9H_{13}NO$ , is a light yellow oily transparent liquid. It is primarily used as a dye intermediate[1]. Understanding its solubility is crucial for its application in synthesis, formulation, and quality control processes.

## Qualitative Solubility Profile

Based on available data, **2-(N-Methylanilino)ethanol** exhibits the following general solubility characteristics:

- Water: Slightly soluble[1].
- Ethanol: Soluble[1].
- Ether: Soluble[1].

While this qualitative information is a useful starting point, precise quantitative data is often necessary for research and development purposes. The following sections outline detailed experimental procedures to obtain this data.

## Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **2-(N-Methylanilino)ethanol** (e.g., in g/100 mL or mol/L) in various solvents is not extensively documented. The following table is provided as a template for researchers to populate with their own experimentally determined values.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method Used
Water	25	Data to be determined	Data to be determined	e.g., Shake-Flask Method
Ethanol	25	Data to be determined	Data to be determined	e.g., Gravimetric Analysis
Diethyl Ether	25	Data to be determined	Data to be determined	e.g., Spectroscopic Method
Acetone	25	Data to be determined	Data to be determined	e.g., Shake-Flask Method
Toluene	25	Data to be determined	Data to be determined	e.g., Gravimetric Analysis
Dichloromethane	25	Data to be determined	Data to be determined	e.g., Spectroscopic Method

## Experimental Protocols for Solubility Determination

To obtain quantitative solubility data, the following established methods are recommended. The choice of method may depend on the solvent, the required precision, and available laboratory

equipment.

## Shake-Flask Method

The shake-flask method is a widely used technique for determining the equilibrium solubility of a compound in a solvent.

Methodology:

- **Preparation:** Add an excess amount of **2-(N-Methylanilino)ethanol** to a known volume of the desired solvent in a sealed, thermostated vessel (e.g., a glass flask).
- **Equilibration:** Agitate the mixture at a constant temperature for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** Cease agitation and allow the undissolved solute to settle, resulting in a saturated solution with an excess of the solute.
- **Sampling:** Carefully withdraw a known volume of the supernatant (the saturated solution) without disturbing the undissolved portion.
- **Quantification:** Analyze the concentration of **2-(N-Methylanilino)ethanol** in the sample using a suitable analytical technique, such as UV-Vis spectroscopy, gas chromatography (GC), or high-performance liquid chromatography (HPLC).
- **Calculation:** Calculate the solubility based on the determined concentration and the volume of the sample.



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### Shake-Flask Method Workflow

## Gravimetric Method

This method is suitable for determining the solubility of a liquid in a volatile solvent.

#### Methodology:

- Saturation: Prepare a saturated solution of **2-(N-Methylanilino)ethanol** in the chosen solvent at a specific temperature, ensuring a small amount of undissolved solute remains.
- Sampling: Carefully transfer a known volume or mass of the clear, saturated supernatant to a pre-weighed container.
- Solvent Evaporation: Evaporate the solvent from the sample under controlled conditions (e.g., in a fume hood or using a rotary evaporator) until only the non-volatile solute, **2-(N-Methylanilino)ethanol**, remains.
- Weighing: Accurately weigh the container with the remaining solute.
- Calculation: The mass of the dissolved solute is the final mass minus the initial mass of the container. The solubility can then be expressed as grams of solute per volume or mass of the solvent.



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#### Gravimetric Method Workflow

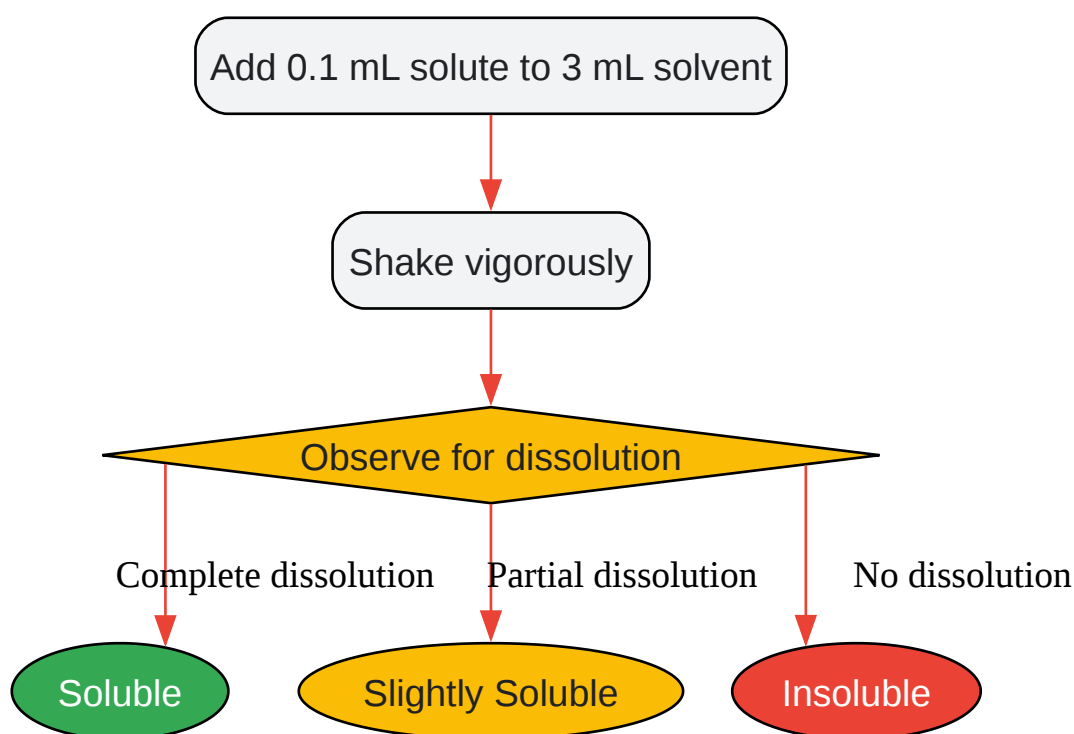
## General Procedure for Qualitative and Semi-Quantitative Solubility Assessment

For a rapid assessment of solubility, a simple test tube method can be employed.

#### Methodology:

- Initial Test: Add approximately 0.1 mL of **2-(N-Methylanilino)ethanol** to 3 mL of the solvent in a test tube.
- Observation: Vigorously shake the test tube for about 30 seconds and observe if the solute dissolves completely.

- Classification:
  - Soluble: If the solute dissolves completely.
  - Slightly Soluble: If a portion of the solute dissolves.
  - Insoluble: If the solute does not appear to dissolve.
- pH Test (for aqueous solutions): If the compound is soluble in water, test the resulting solution with litmus paper to determine if it is acidic, basic, or neutral.



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#### Qualitative Solubility Assessment

## Factors Influencing Solubility

Researchers should consider the following factors when determining and reporting the solubility of **2-(N-Methylanilino)ethanol**:

- Temperature: Solubility is highly dependent on temperature. It is crucial to control and report the temperature at which the solubility is determined.

- pH (for aqueous solutions): As an amino alcohol, the solubility of **2-(N-Methylanilino)ethanol** in water is expected to be pH-dependent. Its basic amino group can be protonated at acidic pH, potentially increasing its aqueous solubility.
- Purity of Solute and Solvent: The presence of impurities can significantly affect solubility measurements. Ensure high-purity materials are used for accurate results.
- Polymorphism: If the compound can exist in different crystalline forms, each form may have a different solubility.

## Conclusion

This technical guide provides a framework for understanding and determining the solubility of **2-(N-Methylanilino)ethanol**. While qualitative data suggests it is slightly soluble in water and soluble in ethanol and ether, this guide equips researchers with the necessary experimental protocols to obtain precise, quantitative solubility data. Accurate solubility data is essential for the effective use of this compound in various scientific and industrial applications.

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## References

- 1. chembk.com [chembk.com]
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